

Application Notes and Protocols for Pegaptanib Sodium in Cell Culture Experiments

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Compound of Interest

Compound Name: Pegaptanib sodium

Cat. No.: B1194691

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Authored for: Researchers, scientists, and drug development professionals.

Introduction

Pegaptanib sodium is a pegylated anti-vascular endothelial growth factor (VEGF) aptamer, a single strand of nucleic acid that binds with high specificity and affinity to the VEGF165 isoform. [1] VEGF165 is a key contributor to pathological angiogenesis and increased vascular permeability.[1] By selectively binding to the heparin-binding domain of VEGF165, **pegaptanib sodium** blocks its interaction with its receptors, VEGFR-1 and VEGFR-2, and the co-receptor Neuropilin-1 (NRP1). This inhibition of VEGF165 signaling makes **pegaptanib sodium** a valuable tool for in vitro studies of angiogenesis, vascular permeability, and related pathological processes. These application notes provide detailed protocols for the preparation and dilution of **pegaptanib sodium** for use in cell culture experiments.

Quantitative Data Summary

The following table summarizes key quantitative data for the preparation and use of **pegaptanib sodium** in cell culture.

Parameter	Value	Notes
Molecular Weight	~50 kDa	
Solubility (Water)	10 mg/mL	Requires sonication for dissolution.[2]
Storage (Powder)	-20°C for up to 2 years	Keep tightly sealed and protected from moisture.[3]
Storage (DMSO Stock Solution)	-80°C for up to 6 months	Aliquot to avoid repeated freeze-thaw cycles.[3]
Effective In Vitro Concentration Range	1 nM - 375 nM	Effective concentrations for inhibiting VEGF-induced effects in HUVECs.[4][5][6]
Final DMSO Concentration in Culture	< 0.5% (ideally < 0.1%)	To avoid solvent-induced cytotoxicity.

Experimental Protocols

Protocol 1: Preparation of a 1 mM Pegaptanib Sodium Stock Solution in DMSO

This protocol describes the preparation of a 1 mM stock solution of **pegaptanib sodium** using dimethyl sulfoxide (DMSO) as the solvent.

Materials:

- **Pegaptanib sodium** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)
- Sterile, RNase-free microcentrifuge tubes
- Calibrated micropipettes and sterile, RNase-free tips
- Vortex mixer

- Analytical balance

Procedure:

- Equilibration: Allow the vial of **pegaptanib sodium** powder to equilibrate to room temperature for at least one hour before opening to prevent condensation.[3]
- Weighing: In a sterile environment (e.g., a laminar flow hood), accurately weigh out a desired amount of **pegaptanib sodium** powder. For example, to prepare 1 mL of a 1 mM stock solution (assuming a molecular weight of 50,000 g/mol), you would need 50 mg of the compound.
- Dissolution: Add the appropriate volume of sterile DMSO to the weighed powder to achieve a final concentration of 1 mM. For example, add 1 mL of DMSO to 50 mg of **pegaptanib sodium**.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath for a few minutes) may aid in dissolution, but avoid excessive heat.
- Aliquoting: Dispense the stock solution into smaller, single-use aliquots in sterile, RNase-free microcentrifuge tubes. This is crucial to prevent contamination and degradation from repeated freeze-thaw cycles.
- Storage: Store the aliquots at -80°C. Under these conditions, the stock solution is stable for up to 6 months.[3]

Protocol 2: Dilution of Pegaptanib Sodium for Cell Culture Applications

This protocol outlines the serial dilution of the 1 mM **pegaptanib sodium** stock solution to achieve the desired final working concentration in cell culture medium.

Materials:

- 1 mM **pegaptanib sodium** stock solution in DMSO

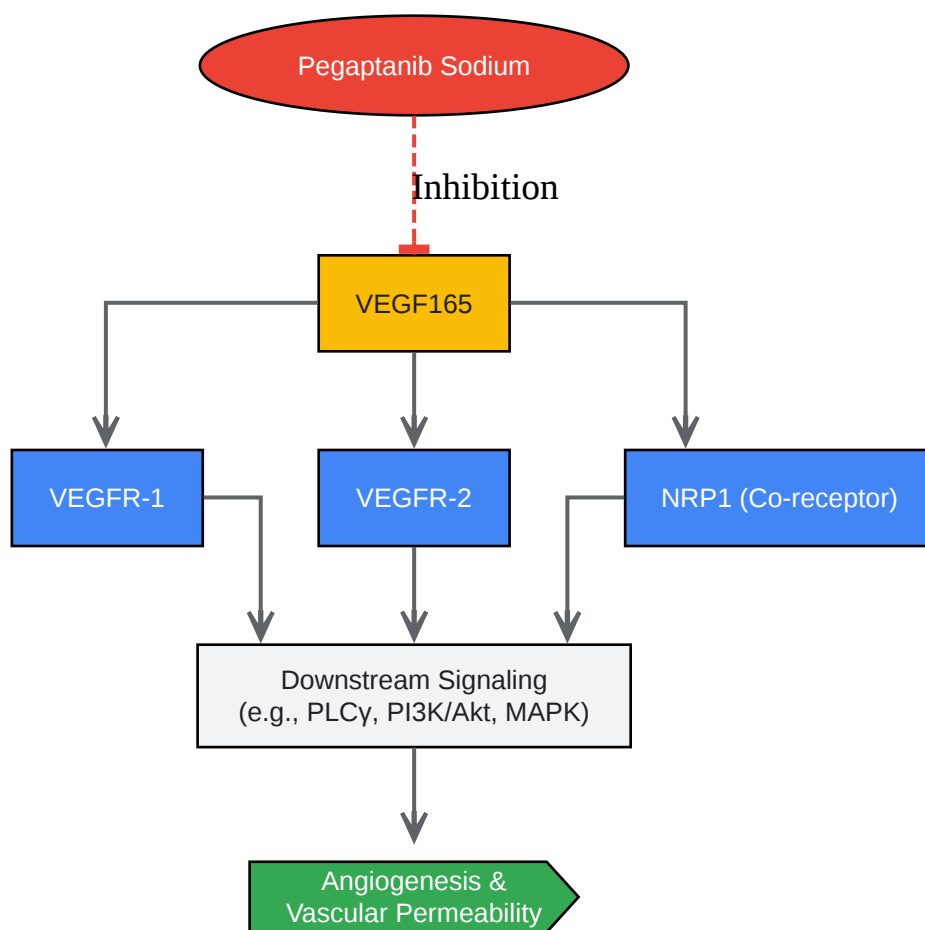
- Sterile, complete cell culture medium appropriate for your cell line
- Sterile, RNase-free microcentrifuge tubes or a sterile 96-well plate for serial dilutions
- Calibrated micropipettes and sterile, RNase-free tips

Procedure:

- **Intermediate Dilution (Optional but Recommended):** It is advisable to perform an intermediate dilution of the 1 mM stock solution in sterile cell culture medium to minimize the amount of DMSO added to the final cell culture and to facilitate accurate pipetting for the final working concentrations. For example, prepare a 10 μ M intermediate stock by diluting 2 μ L of the 1 mM stock solution into 198 μ L of cell culture medium.
- **Final Dilution:** Add the appropriate volume of the intermediate or stock solution to the cell culture medium to reach the desired final concentration. For example, to achieve a final concentration of 100 nM in 1 mL of medium, add 10 μ L of the 10 μ M intermediate solution.
- **DMSO Control:** It is critical to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the highest concentration of **pegaptanib sodium** used, but without the compound itself. This will account for any effects of the solvent on the cells. The final concentration of DMSO should ideally be below 0.1% to minimize cytotoxicity.^[7]
- **Mixing and Application:** Gently mix the medium containing the diluted **pegaptanib sodium** before adding it to your cell cultures.

Visualizations

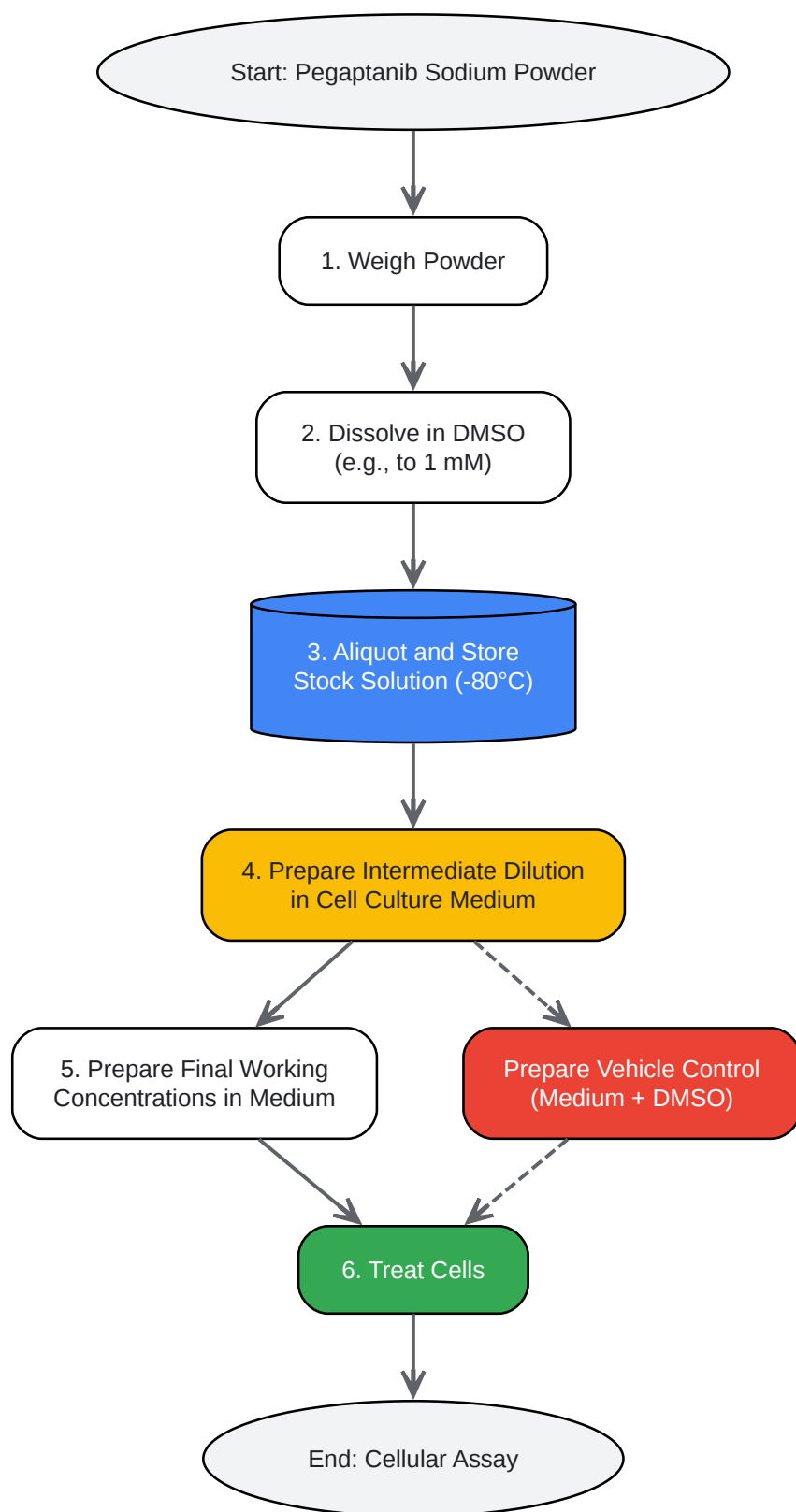
Pegaptanib Sodium Mechanism of Action: VEGF Signaling Pathway



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Caption: **Pegaptanib sodium** selectively inhibits the VEGF165 signaling pathway.

Experimental Workflow: Preparation and Dilution of Pegaptanib Sodium



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Caption: Workflow for preparing and diluting **pegaptanib sodium** for cell culture.

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